

propane molecular formula and isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propane

Cat. No.: B168953

[Get Quote](#)

An In-depth Technical Guide on the Molecular Formula and Isomerism of **Propane**

Introduction

Propane, a three-carbon alkane, is a fundamental molecule in organic chemistry and a significant component of liquefied petroleum gas (LPG). Its chemical and physical properties are well-characterized, providing a crucial reference point for understanding the behavior of more complex hydrocarbons. This technical guide provides a detailed examination of the molecular formula of **propane** and an in-depth discussion on the concept of isomerism, clarifying why **propane** itself does not exhibit constitutional isomers and using butane as a comparative example. The intended audience for this guide includes researchers, scientists, and professionals in the field of drug development who require a precise understanding of basic organic structures.

Molecular Formula of Propane

The molecular formula for **propane** is C_3H_8 . This formula indicates that each molecule of **propane** is composed of three carbon atoms and eight hydrogen atoms. The carbon atoms are linked together in a single, continuous chain, with each carbon atom forming single covalent bonds. The terminal carbon atoms are each bonded to three hydrogen atoms, while the central carbon atom is bonded to two hydrogen atoms. This structure satisfies the valency of each carbon atom (four bonds) and each hydrogen atom (one bond).

Isomerism and Propane

Constitutional isomers are compounds that have the same molecular formula but different structural formulas, meaning the atoms are connected in a different order. A key point of this guide is to clarify that **propane** (C_3H_8) has no constitutional isomers. The three carbon atoms can only be arranged in a linear chain. Any other apparent arrangement is simply a different two-dimensional representation of the same three-dimensional molecule due to the free rotation around the carbon-carbon single bonds.

To illustrate the concept of isomerism, it is necessary to examine the next alkane in the homologous series, butane.

The Case of Butane (C_4H_{10})

Butane, with the molecular formula C_4H_{10} , is the smallest alkane to exhibit constitutional isomerism. Its four carbon atoms can be arranged in two distinct ways, giving rise to two different compounds:

- n-butane: The carbon atoms are arranged in a continuous, unbranched chain.
- Isobutane (2-methyl**propane**): The carbon atoms are arranged in a branched structure, with a central carbon atom bonded to three other carbon atoms.

These two isomers have the same molecular formula but different physical and chemical properties due to their different structures.

Quantitative Data

The structural differences between **propane** and the isomers of butane lead to variations in their physical properties. The following table summarizes key quantitative data for these compounds.

Property	Propane	n-Butane	Isobutane (2-methylpropane)
Molecular Formula	C ₃ H ₈	C ₄ H ₁₀	C ₄ H ₁₀
Molar Mass (g/mol)	44.1	58.12	58.12
Boiling Point (°C)	-42.1	-0.5	-11.7
Melting Point (°C)	-187.7	-138.3	-159.6
Density (liquid, at boiling point, g/mL)	0.58	0.60	0.59
Heat of Vaporization (kJ/mol)	19.04	22.44	21.3

Experimental Protocols

The identification, separation, and characterization of alkanes like **propane** and butane are routinely performed using a variety of analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS) for Separation and Identification

Objective: To separate a mixture of volatile hydrocarbons and identify the components based on their retention time and mass-to-charge ratio.

Methodology:

- **Sample Preparation:** A gaseous or highly volatile liquid sample containing the alkanes is prepared. For liquefied gases like **propane**, the sample is introduced into the instrument using a gas-tight syringe or a gas sampling valve.
- **Injection:** A small volume of the sample is injected into the gas chromatograph's heated injection port, where it is vaporized.
- **Separation:** The vaporized sample is carried by an inert carrier gas (e.g., helium or nitrogen) through a capillary column. The column is coated with a stationary phase. Separation occurs

based on the differential partitioning of the analytes between the mobile (carrier gas) and stationary phases. Compounds with lower boiling points and weaker interactions with the stationary phase (like **propane**) will elute faster than those with higher boiling points (like the butanes).

- Detection (Mass Spectrometry): As each component elutes from the column, it enters the mass spectrometer.
 - Ionization: The molecules are bombarded with electrons (Electron Ionization - EI), causing them to fragment into characteristic ions.
 - Mass Analysis: The ions are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer (e.g., a quadrupole).
 - Detection: An electron multiplier detects the ions, generating a signal proportional to their abundance.
- Data Analysis: The output is a chromatogram showing peaks at different retention times for each separated compound. The mass spectrum for each peak provides a unique fragmentation pattern, which acts as a "molecular fingerprint" for identification by comparison to a spectral library (e.g., NIST).

Visualizations

The following diagrams, generated using Graphviz, illustrate the molecular structures discussed.

Caption: Molecular structure of **propane** (C_3H_8).

Caption: Carbon skeletons of n-butane and isobutane.

- To cite this document: BenchChem. [propane molecular formula and isomers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b168953#propane-molecular-formula-and-isomers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com